

# An In-depth Technical Guide to the Structure and Utility of Methyltriphenylphosphonium Bromide

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## Compound of Interest

Compound Name: Methyltriphenylphosphonium

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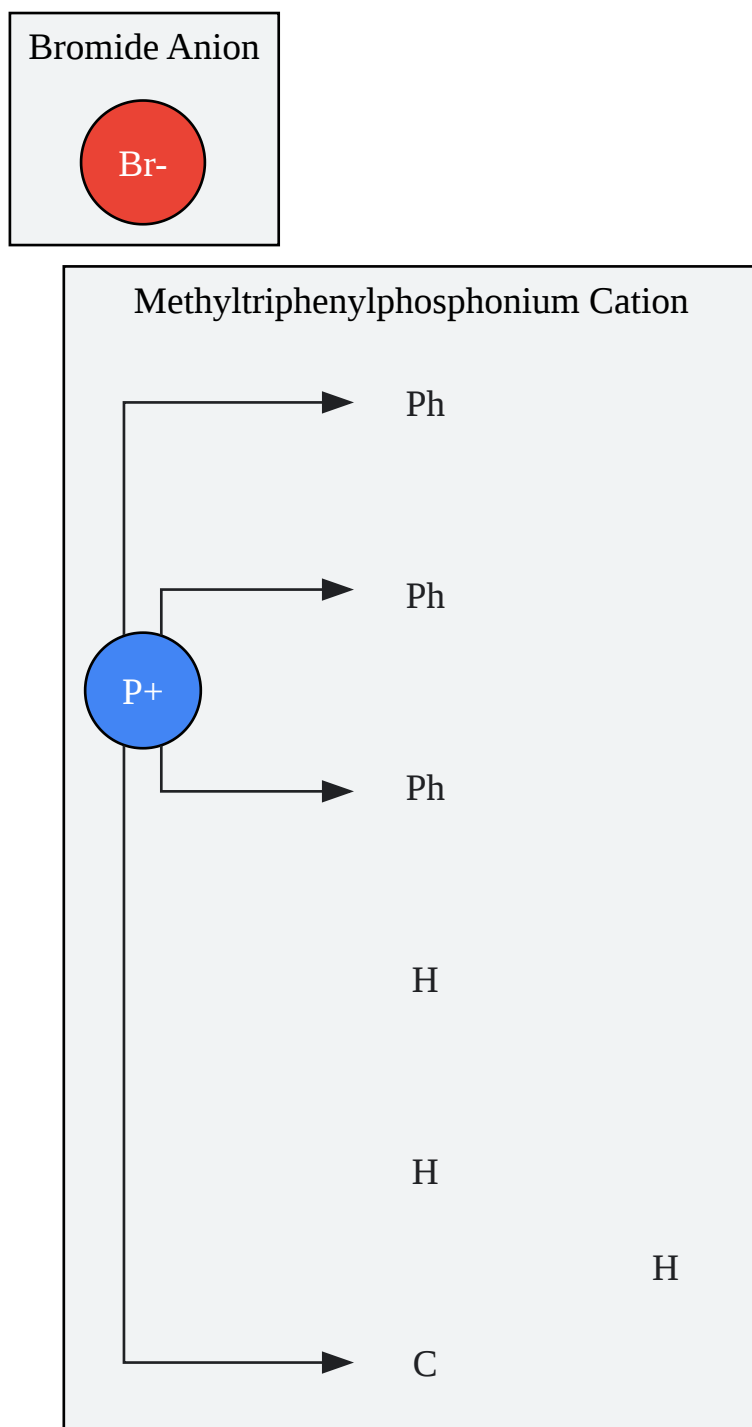
This technical guide provides a comprehensive overview of the structure, properties, synthesis, and applications of **methyltriphenylphosphonium** bromide, a pivotal reagent in synthetic organic chemistry.

## Core Structure and Properties

**Methyltriphenylphosphonium** bromide is an organophosphorus salt with the chemical formula  $C_{19}H_{18}BrP$ .<sup>[1]</sup> Its structure is ionic, composed of a positively charged **methyltriphenylphosphonium** cation and a negatively charged bromide anion.<sup>[1][2]</sup>

The cation features a central phosphorus atom with a tetrahedral geometry. This phosphorus center is covalently bonded to three phenyl ( $C_6H_5$ ) groups and one methyl ( $CH_3$ ) group.<sup>[3]</sup> The presence of the lipophilic phenyl groups contributes to its solubility in many polar organic solvents.<sup>[2][4]</sup> The compound typically appears as a white, hygroscopic crystalline powder.<sup>[1][3][4]</sup>

The ionic bond between the phosphonium cation and the bromide anion defines the overall structure.



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Caption: Ionic structure of **methyltriphenylphosphonium** bromide.

## Physicochemical and Spectroscopic Data

The key properties of **methyltriphenylphosphonium** bromide are summarized below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value	Reference
Chemical Formula	C <sub>19</sub> H <sub>18</sub> BrP	[1][5]
Molecular Weight	357.22 g/mol	[1][5][6]
Appearance	White, hygroscopic powder	[1][3]
Melting Point	230-234 °C	[1][6][7]
Solubility	Soluble in water and polar organic solvents like methanol.	[1][2][4]
CAS Number	1779-49-3	[1][6]
<sup>1</sup> H NMR (ppm)	~7.8 (m, 15H, Ar-H), ~3.3 (d, 3H, CH <sub>3</sub> , J(P,H) ≈ 13.3 Hz)	[8]
<sup>31</sup> P NMR (ppm)	~22.0	[9][10]

Note: NMR chemical shifts can vary slightly depending on the solvent and instrument used.

## Synthesis and Experimental Protocols

**Methyltriphenylphosphonium** bromide is most commonly synthesized via the nucleophilic substitution reaction between triphenylphosphine and methyl bromide.[2] The lone pair of electrons on the phosphorus atom attacks the electrophilic methyl group of methyl bromide, displacing the bromide ion.

This protocol describes a standard laboratory procedure for the synthesis of the title compound.

- Reagents and Equipment:
  - Triphenylphosphine (Ph<sub>3</sub>P)
  - Methyl bromide (CH<sub>3</sub>Br)

- Anhydrous solvent (e.g., benzene or toluene)
- Reaction flask equipped with a reflux condenser and magnetic stirrer
- Pressure vessel (required due to the low boiling point of methyl bromide, 3.6 °C)[11]
- Procedure:
  - In a suitable pressure vessel, dissolve triphenylphosphine in an anhydrous solvent such as benzene.[11]
  - Cool the solution and add a stoichiometric amount of liquid methyl bromide.
  - Seal the vessel and allow the mixture to warm to room temperature.
  - Heat the reaction mixture to approximately 50 °C or higher to achieve a reasonable reaction rate.[11] The reaction is typically stirred for several hours to days to ensure completion.
  - As the reaction proceeds, the product, **methyltriphenylphosphonium** bromide, will precipitate out of the non-polar solvent as a white solid.
  - After cooling, the solid product is collected by filtration, washed with a small amount of cold solvent to remove any unreacted starting material, and dried under vacuum.

## Core Application: The Wittig Reaction

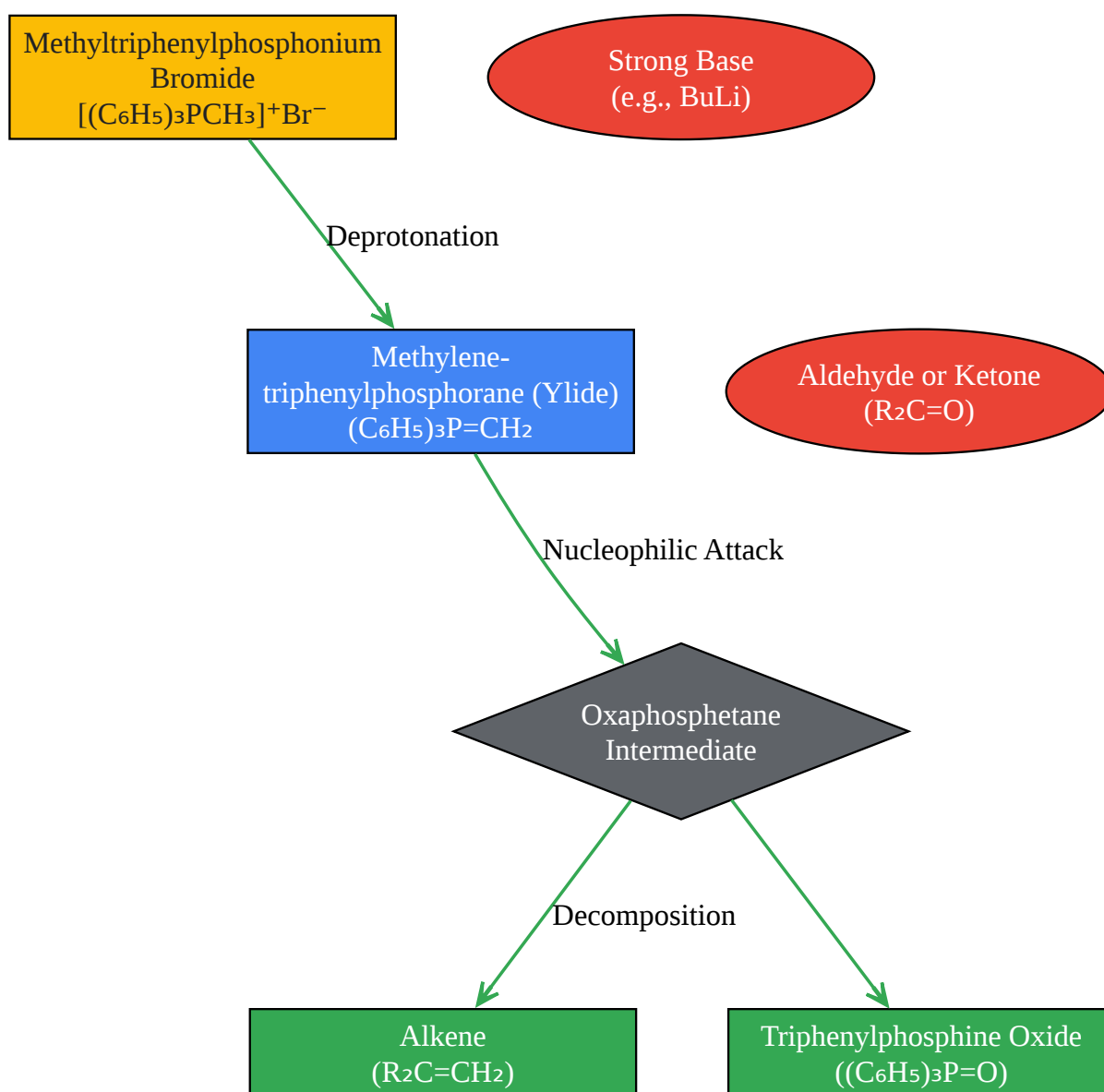
The primary and most significant application of **methyltriphenylphosphonium** bromide is its role as a precursor to a Wittig reagent.[1][2][12][13] Specifically, it is used to generate methylenetriphenylphosphorane ( $\text{Ph}_3\text{P}=\text{CH}_2$ ), a phosphorus ylide.

The overall process involves two key stages: ylide formation and the Wittig reaction with a carbonyl compound.

- Ylide Formation: **Methyltriphenylphosphonium** bromide is deprotonated by a strong base, such as n-butyllithium (BuLi) or sodium amide ( $\text{NaNH}_2$ ), to form the nucleophilic ylide.[2][7]

- Wittig Reaction: The ylide reacts with an aldehyde or ketone. This reaction proceeds through a betaine or oxaphosphetane intermediate, which then collapses to form a stable carbon-carbon double bond (an alkene) and triphenylphosphine oxide as a byproduct.[1]

The following diagram illustrates this critical synthetic pathway.



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Caption: Workflow of the Wittig reaction using **methyltriphenylphosphonium** bromide.

In addition to its central role in the Wittig reaction, **methyltriphenylphosphonium** bromide is also used as a phase transfer catalyst and, due to its lipophilic cation, has been explored for delivering molecules to specific cellular components.<sup>[1][7]</sup>

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## References

- 1. nbino.com [nbino.com]
- 2. Methyltriphenylphosphonium bromide - Wikipedia [en.wikipedia.org]
- 3. Methyltriphenylphosphonium bromide | C<sub>19</sub>H<sub>18</sub>P.Br | CID 74505 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. spectrumchemical.com [spectrumchemical.com]
- 5. Methyltriphenylphosphonium Bromide | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com [pharmacompass.com]
- 6. Methyltriphenylphosphonium bromide 98 1779-49-3 [sigmaaldrich.com]
- 7. Methyltriphenylphosphonium bromide | 1779-49-3 [chemicalbook.com]
- 8. Methyltriphenylphosphonium bromide(1779-49-3) 1H NMR [m.chemicalbook.com]
- 9. spectrabase.com [spectrabase.com]
- 10. rsc.org [rsc.org]
- 11. US3334144A - Process for making alkyltriaryl-phosphonium compounds - Google Patents [patents.google.com]
- 12. METHYL TRIPHENYLPHOSPHONIUM BROMIDE FOR SYNTHESIS | Vizag Chemicals [vizagchemical.com]
- 13. METHYL TRIPHENYLPHOSPHONIUM BROMIDE FOR SYNTHESIS | East India Chemicals International Estd.1995 [eastindiachemicals.com]
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